

An In-Depth Technical Guide to Methyltetrazine-PEG12-acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyltetrazine-PEG12-acid

Cat. No.: B15609326

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure, properties, and applications of **Methyltetrazine-PEG12-acid**, a key reagent in the field of bioconjugation and antibody-drug conjugate (ADC) development.

Core Properties and Specifications

Methyltetrazine-PEG12-acid is a heterobifunctional linker that combines a reactive methyltetrazine moiety with a terminal carboxylic acid, connected by a hydrophilic 12-unit polyethylene glycol (PEG) spacer. This unique structure allows for a two-step conjugation strategy, making it a versatile tool for linking molecules of interest. The methyl group on the tetrazine ring enhances its stability, while the PEG spacer improves solubility in aqueous solutions and reduces steric hindrance.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C36H60N4O15	[1][2]
Molecular Weight	788.9 g/mol	[1][2][3]
Purity	Typically >95% - 98%	[1][2][3]
CAS Number	2183440-39-1	[1][2]
Appearance	White to off-white solid	
Storage Conditions	-20°C, protected from moisture	[1]
Shipping Conditions	Ambient temperature	[1]

Chemical Structure and Reaction Mechanism

The core utility of **Methyltetrazine-PEG12-acid** lies in its two distinct reactive ends, enabling sequential conjugation reactions.

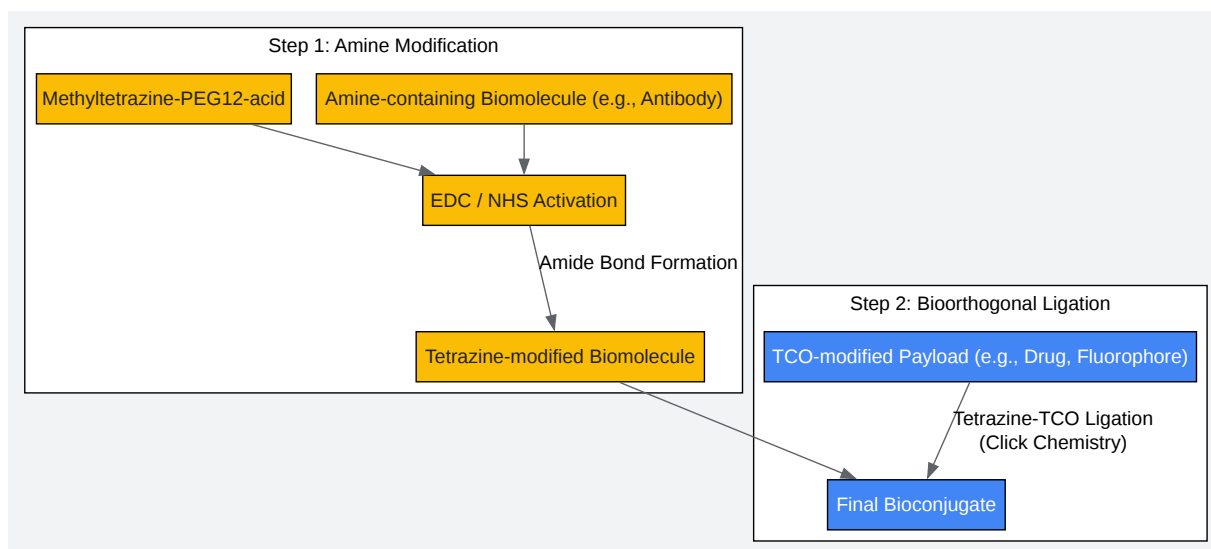
Chemical Structure

Caption: Structural components of **Methyltetrazine-PEG12-acid**.

Reaction Workflow

The typical workflow involves two main steps:

- **Amide Coupling:** The terminal carboxylic acid is activated to react with a primary amine on a target molecule (e.g., a protein or nanoparticle).
- **Bioorthogonal Ligation:** The methyltetrazine group then specifically reacts with a trans-cyclooctene (TCO) modified molecule in a rapid, catalyst-free "click chemistry" reaction.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyltetrazine-PEG12-acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609326/docs#an-in-depth-technical-guide-to-methyltetrazine-peg12-acid\]](https://www.benchchem.com/product/b15609326/docs#an-in-depth-technical-guide-to-methyltetrazine-peg12-acid)

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